

Alternate names for Pt(II) Octaethylporphine ketone

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Compound of Interest

Compound Name: *Pt(II) Octaethylporphine ketone*

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An In-Depth Technical Guide to Platinum(II) Octaethylporphine Ketone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Platinum(II) Octaethylporphine ketone (Pt(II) OEPK), a synthetic platinum-bound porphyrin with significant applications in research and development. This document outlines its alternative names, key molecular and photophysical properties, experimental protocols for its synthesis and use, and its applications, particularly in oxygen sensing.

Nomenclature and Alternate Names

Pt(II) Octaethylporphine ketone is known by several alternate names in scientific literature and commercial catalogs. Proper identification is crucial for accurate literature searches and material acquisition.

A common abbreviation for this compound is PtOEPK.^[1] Other synonyms include:

- Platinum (2+) 3,3,7,8,12,13,17,18-octaethylporphyrin-22,24-diide-2-one^[2]
- platinum(II) octaethylporphyrin ketone^[1]
- [3,3,7,8,12,13,17,18-octaethylporphyrin-2(3H)-onato-kappa(4)N(21),N(22),N(23),N(24)]platinum(II)^[1]

- Platinum(2+) 2,2,7,8,12,13,17,18-octaethyl-3-oxo-2H,3H-porphine-22,24-diide[1]
- 2,3,7,7,12,13,17,18-Octaethyl-8-oxo-7,8-dihydro-21H,23H-porphine platinum (II)[1]

Its Chemical Abstracts Service (CAS) number is 172617-46-8.[1][2][3]

Physicochemical and Photophysical Properties

Pt(II) OEPK is a metalloporphyrin characterized by a central platinum(II) ion coordinated within a modified porphyrin macrocycle.[3] This structure imparts unique photophysical properties that are central to its applications.

Table 1: Key Molecular and Photophysical Properties of Pt(II) OEPK

Property	Value	References
Molecular Formula	C ₃₆ H ₄₄ N ₄ OPt	[1][2][3]
Molecular Weight	743.85 g/mol	[1][2][3]
Coordination Geometry	Square-planar	[3]
Absorption (λ_{abs})	592–602 nm	[3]
Molar Extinction Coefficient (ϵ)	$1.4 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$	[3]
Phosphorescence Emission (λ_{em})	770–800 nm	[3]
Triplet Excited State Lifetime (τ_0)	40–60 μs (in deaerated toluene)	[3]

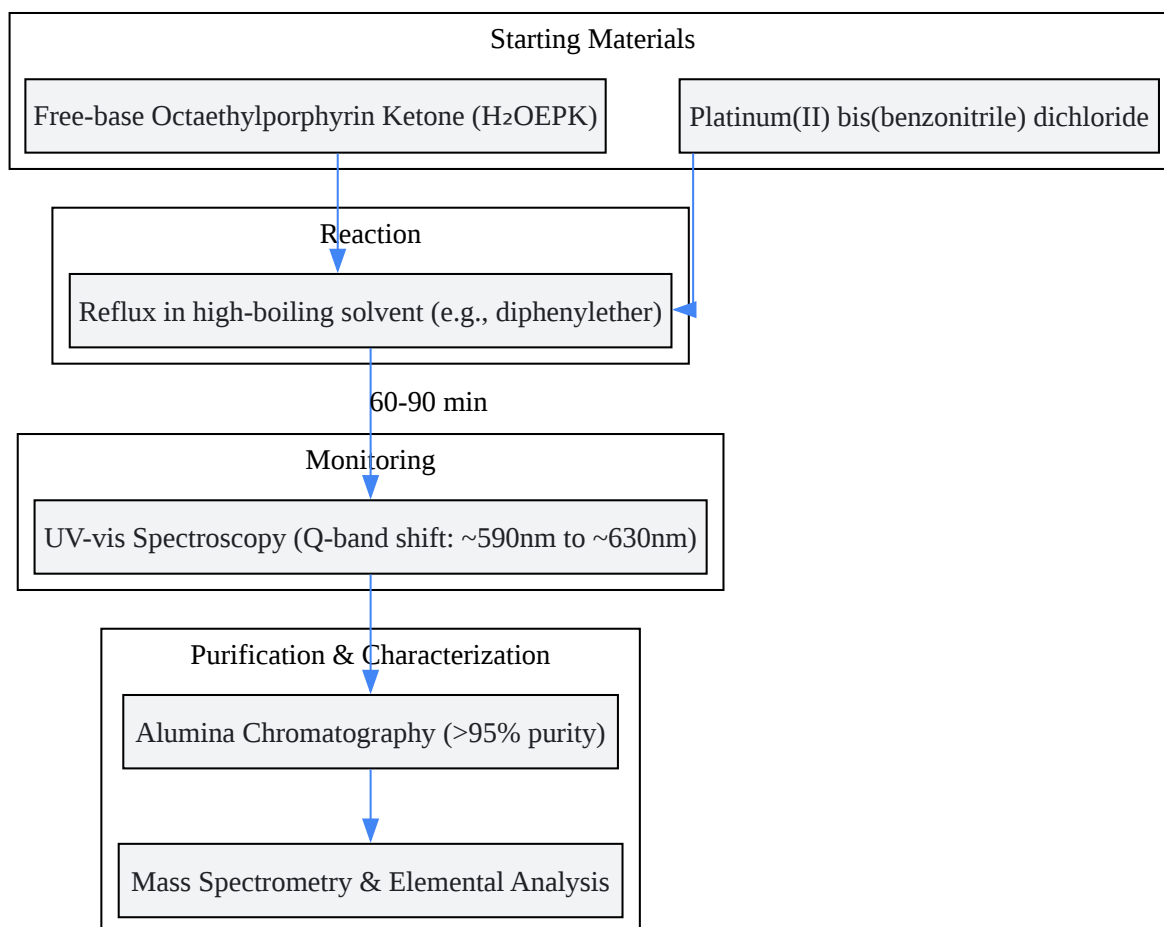
Synthesis and Characterization

The synthesis of Pt(II) OEPK is a multi-step process that begins with the preparation of the free-base octaethylporphyrin ketone (H₂OEPK), followed by metallation.[3]

Experimental Protocol: Synthesis of Pt(II) OEPK

- Preparation of the Free-Base: The initial step involves the synthesis of the free-base octaethylporphyrin ketone (H₂OEPK).

- **Metallation:** The metallation is achieved by reacting H₂OEPK with platinum(II) bis(benzonitrile) dichloride (Pt(C₆H₅CN)₂Cl₂).[\[3\]](#)
- **Reaction Conditions:** The reaction is carried out under reflux conditions in a high-boiling solvent such as diphenylether or o-dichlorobenzene.[\[3\]](#)
- **Monitoring the Reaction:** The progress of the metallation can be monitored using UV-vis spectroscopy. A complete reaction is indicated by a shift in the characteristic Q-band from approximately 590 nm for the free-base to around 630 nm for the platinated form. This process typically takes 60–90 minutes.[\[3\]](#)
- **Purification:** The final product is purified using alumina chromatography to achieve a purity of over 95%.[\[3\]](#)
- **Characterization:** The purity and identity of the synthesized Pt(II) OEPK can be confirmed by mass spectrometry and elemental analysis.[\[3\]](#)



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Synthesis workflow for **Pt(II) Octaethylporphine ketone**.

Principle of Operation in Oxygen Sensing

The primary application of Pt(II) OEPK is in optical oxygen sensing. This is based on the principle of phosphorescence quenching by molecular oxygen.[1]

In the absence of oxygen, Pt(II) OEPK exhibits strong phosphorescence in the near-infrared spectrum when excited by visible light.[3] When oxygen is present, it quenches the

phosphorescence in a concentration-dependent manner. The relationship between phosphorescence intensity and oxygen concentration is described by the Stern-Volmer equation:

$$I_0/I = 1 + KSV[O_2]$$

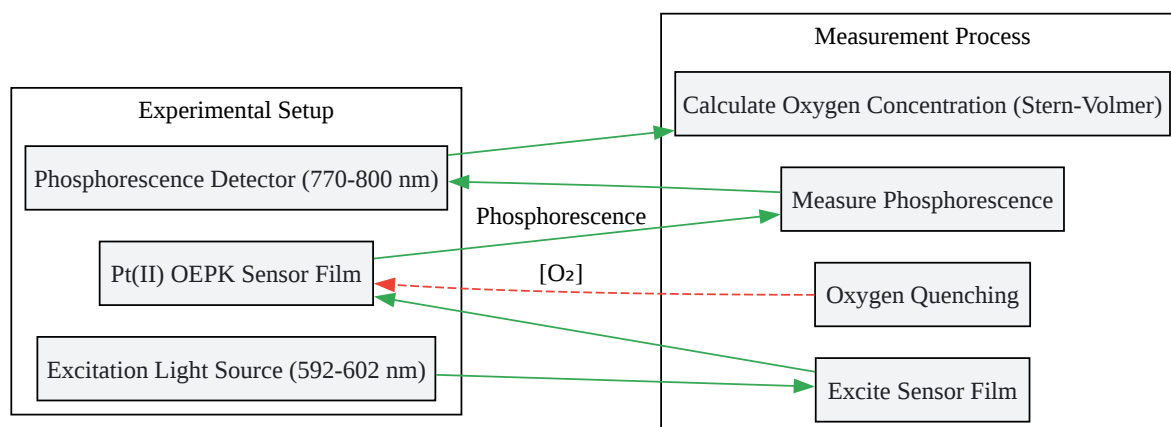
Where:

- I_0 is the phosphorescence intensity in the absence of oxygen.
- I is the phosphorescence intensity in the presence of oxygen.
- KSV is the Stern-Volmer constant.
- $[O_2]$ is the oxygen concentration.

The high sensitivity of Pt(II) OEPK to oxygen quenching makes it an excellent probe for measuring oxygen levels in various environments, including biological systems.^[1]

Experimental Protocol: Oxygen Sensing using Pt(II) OEPK

- **Sensor Fabrication:** A sensor film is created by dissolving Pt(II) OEPK and a polymer matrix, such as polystyrene, in a solvent like toluene. This solution is then spin-coated onto a substrate (e.g., a glass slide) to form a thin film.
- **Excitation:** The sensor film is excited using a light source with a wavelength corresponding to the absorption maximum of Pt(II) OEPK (around 592-602 nm).
- **Detection:** The resulting phosphorescence emission (around 770-800 nm) is measured using a suitable detector, such as a spectrometer or a photodiode with appropriate filters.
- **Calibration:** The sensor is calibrated by measuring the phosphorescence intensity at known oxygen concentrations to determine the Stern-Volmer constant (KSV).
- **Measurement:** The oxygen concentration in an unknown sample can then be determined by measuring the phosphorescence intensity and applying the Stern-Volmer equation.



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Experimental workflow for oxygen sensing with Pt(II) OEPK.

Applications in Drug Development and Research

The ability of Pt(II) OEPK to accurately measure oxygen concentrations at the micro-level makes it a valuable tool for researchers in drug development and other scientific fields.

- **Cellular Oxygen Measurement:** Pt(II) OEPK can be incorporated into nanosensors to perform real-time measurements of dissolved oxygen inside living cells. This is crucial for studying cellular metabolism, hypoxia, and the effects of drugs on cellular respiration.
- **Biocompatible Sensors:** When encapsulated in biocompatible polymers, Pt(II) OEPK can be used to create sensors for monitoring oxygen levels in tissues and other biological environments.
- **Nanoparticle Formulations:** There is emerging research on incorporating Pt(II) OEPK into nanoparticle-based systems. While not a therapeutic agent itself, its oxygen-sensing capabilities can be integrated into theranostic nanoparticles, which combine diagnostic sensing with therapeutic delivery. This could allow for the monitoring of tissue oxygenation

during drug release, providing insights into the tumor microenvironment and treatment efficacy.

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